

# Esterbut-3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Esterbut-3

Cat. No.: B1671305

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## An In-depth Examination of a Butyric Acid Prodrug for Cancer Research

This technical guide provides a comprehensive overview of **Esterbut-3**, a derivative of butyric acid, for researchers, scientists, and professionals in drug development. It details its chemical identity, mechanism of action, and relevant experimental data, protocols, and conceptual pathways.

## Chemical Identity and Properties

**Esterbut-3** is a synthetic ester that serves as a more stable prodrug for the in vivo delivery of butyric acid, a known inhibitor of tumor cell proliferation.<sup>[1][2]</sup>

Property	Value	Source
CAS Number	125161-47-9	<sup>[1][3]</sup>
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O <sub>7</sub>	<sup>[3]</sup>
Molecular Weight	290.31 g/mol	
IUPAC Name	[(3aR,5R,6S,6aR)-5-[(1R)-1,2-dihydroxyethyl]-2,2-dimethyl-3a,5,6,6a-tetrahydrofuro[2,3-d]dioxol-6-yl] butanoate	

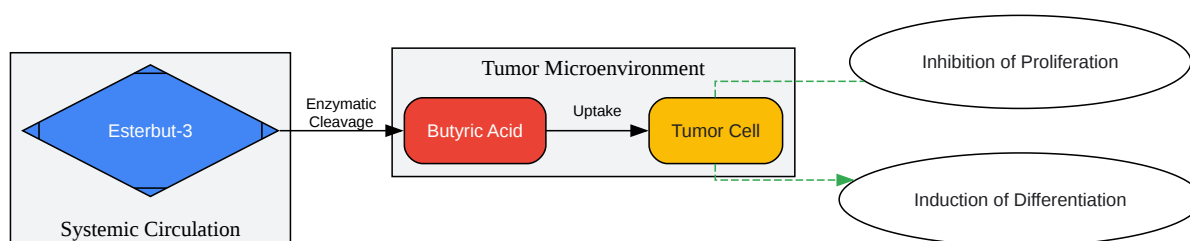
## Synonyms

- Mag-3BUT
- Monoacetone glucose 3-butyrate
- Monobut-3
- 3n-butyrate
- 3-O-Butanoyl-1,2-O-isopropylidene-alpha-D-glucofuranose
- alpha-D-Glucofuranose, 1,2-O-(1-methylethylidene)-, 3-butanoate

## Mechanism of Action

**Esterbut-3** is designed to overcome the therapeutic limitations of butyric acid, which has a short in vivo half-life. By covalently linking butyric acid to a monosaccharide carrier, 3-O-butanoyl-1,2-O-isopropylidene-alpha-D-glucofuranose, **Esterbut-3** provides a more stable compound that allows for the sustained release and prolonged biological activity of butyric acid. The primary mechanism of action is the inhibition of tumor cell proliferation and the induction of cell differentiation upon the release of butyric acid.

Research suggests that **Esterbut-3's** anti-tumor effects in breast cancer may be, at least in part, independent of the estrogen receptor signaling pathway.



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**Figure 1:** Conceptual mechanism of **Esterbut-3** as a prodrug.

## Experimental Data

### In Vivo Efficacy in Breast Cancer Models

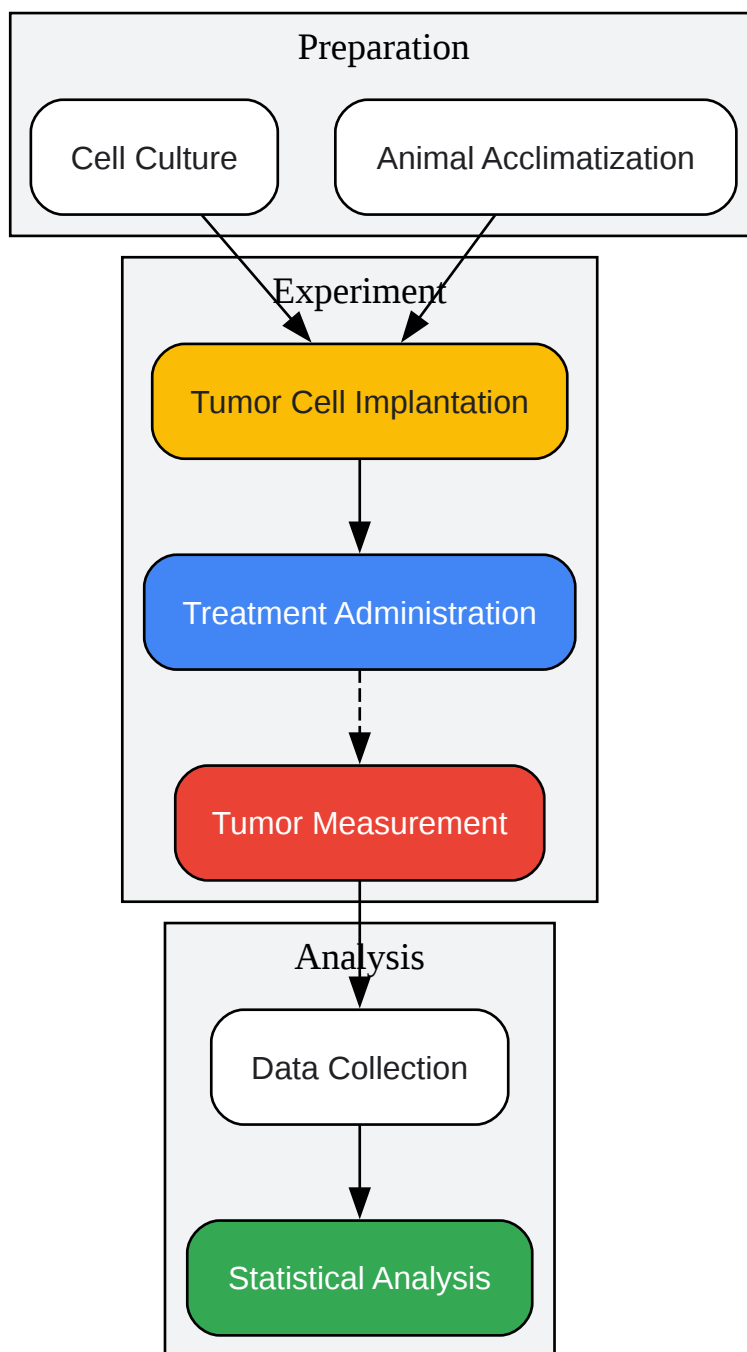
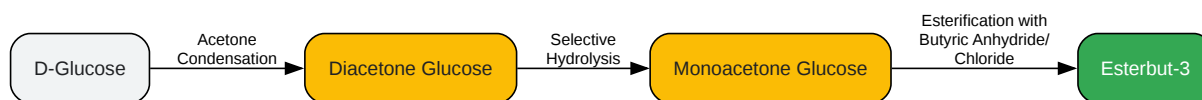
Cell Line	Treatment	Dosage	Effect	Source
MCF-7 variant (highly tumorigenic)	Monobut-3	2 mg per mouse	Decreased tumor take by ~25% and tumor growth by ~50% in the absence of 17 $\beta$ -estradiol.	
MCF-7 variant (highly tumorigenic)	Monobut-3	4 mM	Inhibited cell growth by ~90% and reduced 17 $\beta$ -estradiol stimulated growth.	

## Experimental Protocols

While specific, detailed protocols for every experiment involving **Esterbut-3** are not publicly available in their entirety, the following methodologies can be inferred from the existing literature.

### Synthesis of 3-O-Butanoyl-1,2-O-isopropylidene-alpha-D-glucofuranose (**Esterbut-3**)

The synthesis of **Esterbut-3** involves the selective esterification of the hydroxyl group at the 3-position of 1,2-O-isopropylidene-alpha-D-glucofuranose. A general procedure can be outlined based on the synthesis of similar compounds.



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## References

- 1. Selection of a highly tumorigenic breast cancer cell line sensitive to estradiol to evidence in vivo the tumor-inhibitory effect of butyrate derivative Monobut-3 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Esterbut-3 - TargetMol Chemicals Inc [bioscience.co.uk]
- 3. Esterbut-3 | C13H22O7 | CID 130381 - PubChem [pubchem.ncbi.nlm.nih.gov]
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